Hoechst 34580: Application Notes and Protocols for Chromosome and Nuclei Visualization

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Compound of Interest	
Compound Name:	Hoechst 34580
Cat. No.:	B1194229

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Introduction

Hoechst 34580 is a cell-permeant, blue-emitting fluorescent dye that is a valuable tool for visualizing the nuclei and chromosomes in both live and fixed cells.[1] This bisbenzimide dye exhibits a strong preference for binding to adenine-thymine (AT)-rich regions within the minor groove of double-stranded DNA (dsDNA).[1][2][3] Upon binding to dsDNA, the fluorescence of **Hoechst 34580** is significantly enhanced, leading to a high signal-to-noise ratio for clear visualization of nuclear structures.[4][5] Its utility extends across various applications, including fluorescence microscopy, flow cytometry, cell cycle analysis, and apoptosis detection.[1][6] Notably, **Hoechst 34580** is considered less toxic than other common nuclear stains like DAPI, making it a more suitable option for live-cell imaging.[1]
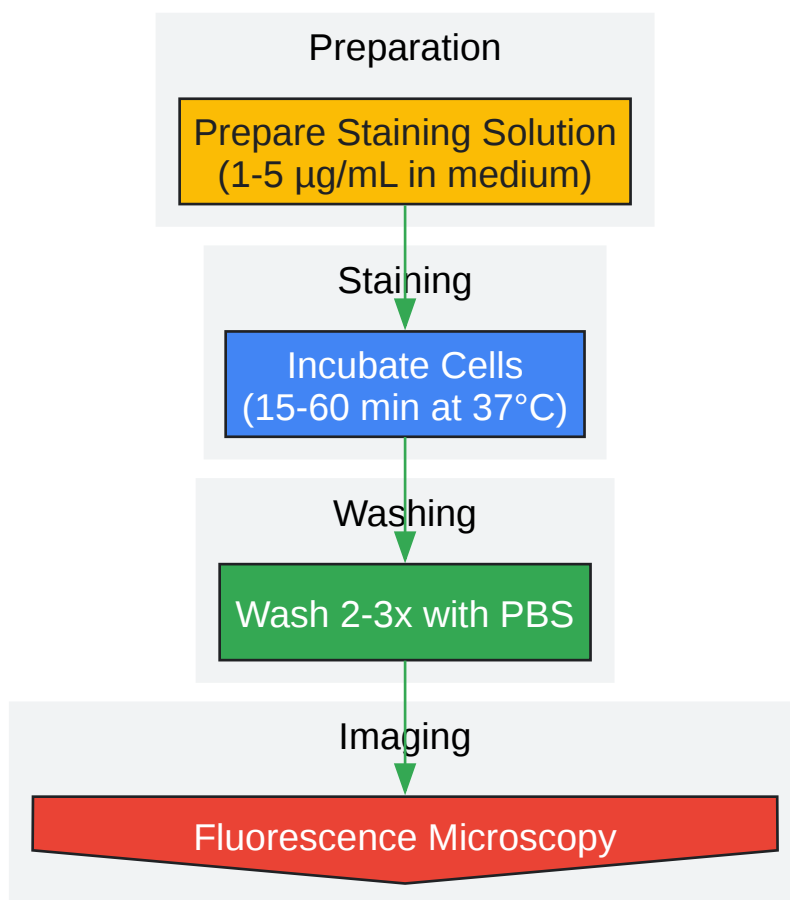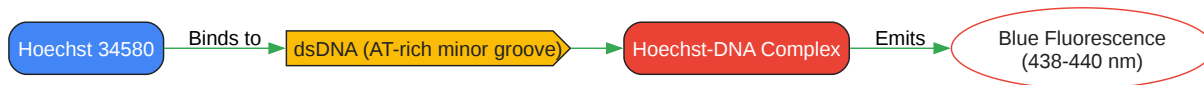
Physicochemical and Spectral Properties

A thorough understanding of the spectral properties of **Hoechst 34580** is critical for designing and executing successful experiments. The dye is excitable by ultraviolet (UV) and violet light sources.

Property	Value	Reference
Excitation Maximum (DNA-bound)	371-392 nm	[7][8][9][10]
Emission Maximum (DNA-bound)	437-440 nm	[7][8][9][11]
Unbound Dye Emission	510-540 nm	[1]
Molecular Weight	560.96 g/mol	[10]

Mechanism of Action

Hoechst 34580 functions by binding to the minor groove of dsDNA. This binding is not random; the dye shows a marked preference for sequences rich in adenine and thymine bases.[1][2][3] This interaction is non-intercalative, meaning the dye fits within the groove without unwinding the DNA helix. The binding event triggers a conformational change in the dye molecule, leading to a significant increase in its fluorescence quantum yield. The fluorescence of unbound **Hoechst 34580** is considerably lower and emits at a longer wavelength (in the green spectrum), which can be a useful indicator of excessive dye concentration or insufficient washing.[1]

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Hoechst 34580 —Binds to→ dsDNA (AT-rich minor groove) → Hoechst-DNA Complex —Emits→ Blue Fluorescence (438-440 nm)

Preparation

Prepare Staining Solution (1-5 µg/mL in medium)

Staining

Incubate Cells (15-60 min at 37°C)

Washing

Wash 2-3x with PBS

Imaging

Fluorescence Microscopy

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